Introduction: The Quinoline Scaffold and the Imperative for Computational Modeling

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Compound of Interest

Compound Name:	*4-Amino-5,7-dimethylquinoline*
CAS No.:	*948292-64-6*
Cat. No.:	*B1285050*

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The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents with a broad spectrum of pharmacological activities, including anticancer, antimalarial, and anti-inflammatory properties[1]. **4-Amino-5,7-dimethylquinoline**, a specific derivative, represents a promising starting point for drug discovery endeavors. Its structural features—a hydrogen bond donor (the amino group), a hydrogen bond acceptor (the quinoline nitrogen), and a hydrophobic surface modulated by methyl groups—suggest a high potential for specific and potent interactions with biological macromolecules.

Traditional drug discovery, reliant on extensive experimental screening, is a costly and time-consuming process with high attrition rates[2][3]. In silico modeling has emerged as an indispensable tool to rationalize and accelerate this pipeline.[2] By simulating molecular interactions computationally, we can predict binding affinities, elucidate mechanisms of action, and assess pharmacokinetic properties before a single compound is synthesized.[3][4] This guide provides a comprehensive, technically-grounded walkthrough of a robust in silico workflow for characterizing the interactions of **4-Amino-5,7-dimethylquinoline**, designed for researchers and drug development professionals.

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Our approach is structured as a multi-stage funnel, beginning with broad, rapid screening and progressing to highly detailed, computationally intensive simulations. This ensures that resources are focused on the most promising therapeutic hypotheses.

Part 1: Foundational Workflow - Ligand and Target Preparation

The principle of "garbage in, garbage out" is paramount in computational chemistry. The accuracy of any in silico model is fundamentally dependent on the quality of the input structures.

Ligand Structure Preparation

The first step is to obtain an accurate three-dimensional representation of **4-Amino-5,7-dimethylquinoline**.

- Structure Acquisition: The 2D structure and chemical identifiers (e.g., CAS Number: 948292-64-6) can be sourced from chemical databases like PubChem or commercial supplier catalogs.[5]
- 3D Conformation Generation: A 2D structure is converted into a 3D conformer. This process involves assigning correct bond lengths, angles, and dihedral angles.
- Energy Minimization: The initial 3D structure is then "relaxed" into a low-energy conformation using a molecular mechanics force field. This step is critical to ensure the ligand geometry is physically realistic.

Target Identification and Preparation

Identifying a biological target is hypothesis-driven. Based on literature for similar quinoline derivatives, which have shown activity as tubulin inhibitors or kinase inhibitors, potential targets could be proteins like c-MET kinase or tubulin.[6][7][8] For this guide, we will proceed with a hypothetical protein target, "Target X," retrieved from the Protein Data Bank (PDB).

Experimental Protocol: Target X Preparation

- Download Structure: Obtain the PDB file for Target X from the RCSB PDB database.

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- Initial Cleaning: Use molecular visualization software (e.g., PyMOL, UCSF Chimera) to remove non-essential components. This includes water molecules, co-solvents, and any co-crystallized ligands not relevant to the binding site of interest.[9]
- Add Hydrogens: PDB files from X-ray crystallography often lack explicit hydrogen atoms. Hydrogens must be added, and their positions optimized, as they are critical for forming hydrogen bonds.
- Assign Charges: Partial atomic charges are assigned to each atom in the protein, which are essential for calculating electrostatic interactions.
- Final Structure: The prepared protein is saved in a format suitable for docking, such as the PDBQT format used by AutoDock Vina.[10]

Part 2: Molecular Docking - Predicting Binding Affinity and Pose

Molecular docking predicts the preferred orientation (pose) of a ligand when bound to a protein and estimates the strength of the interaction (binding affinity).[9][11] It functions as a rapid, high-throughput virtual screening tool.[4]

The Causality Behind Docking

We employ docking to answer two primary questions:

- Does it bind? The scoring function provides a numerical estimate of binding free energy (e.g., in kcal/mol), allowing us to rank different ligands.
- How does it bind? The predicted poses reveal key intermolecular interactions, such as hydrogen bonds and hydrophobic contacts, which can guide lead optimization.

The overall in silico investigation workflow is visualized below.

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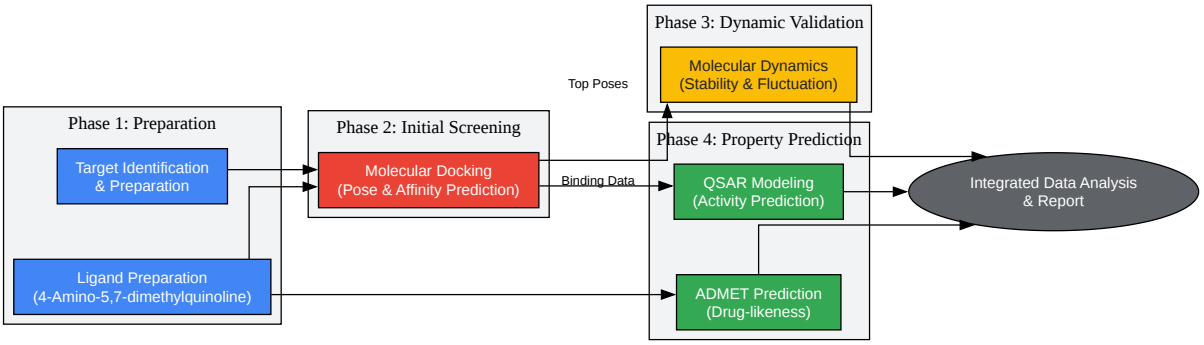

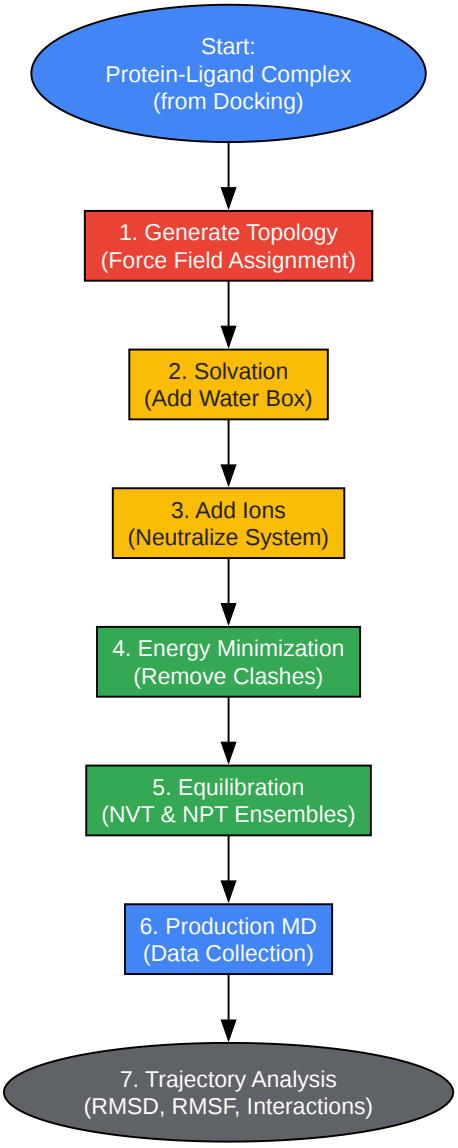

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Caption: Step-by-step workflow for a GROMACS molecular dynamics simulation.

Experimental Protocol: MD Simulation with GROMACS

This protocol assumes the user has a starting protein-ligand complex structure and has generated a ligand topology file (a known bottleneck for novel small molecules). [12][13]

- System Preparation:
  - pdb2gmx: Generates a protein topology based on a chosen force field (e.g., AMBER, CHARMM). [14] * Combine protein and ligand coordinates and topologies.
  - editconf: Defines the simulation box (e.g., a cubic box with 1.0 nm distance from the protein surface).
  - solvate: Fills the box with water molecules.
  - genion: Adds ions to neutralize the system's charge. [14]2. Energy Minimization: A steepest descent algorithm is run to relax the system.
- Equilibration: A two-phase process to bring the system to the desired temperature and pressure.
  - NVT Ensemble: The system is heated to the target temperature (e.g., 300 K) while keeping the number of particles (N), volume (V), and temperature (T) constant. This stabilizes the system's temperature.
  - NPT Ensemble: The system is brought to the target pressure (e.g., 1 bar) while keeping the number of particles (N), pressure (P), and temperature (T) constant. This ensures the correct density.
- Production MD: The main simulation run where data is collected. Position restraints are removed, and the system evolves freely for the desired duration (e.g., 100 ns).
- Analysis:

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- RMSD (Root Mean Square Deviation): Measures the deviation of the protein backbone or ligand atoms from the starting structure. A stable RMSD indicates the system has reached equilibrium.

- RMSF (Root Mean Square Fluctuation): Measures the fluctuation of individual residues or atoms, highlighting flexible regions. [15]

Part 4: Predictive Modeling - QSAR and ADMET

Beyond single-target interactions, we can build models to predict a compound's activity and its drug-like properties.

Quantitative Structure-Activity Relationship (QSAR)

QSAR modeling establishes a mathematical relationship between the chemical structures of a set of compounds and their biological activities. [2][16]It is founded on the principle that a molecule's structure dictates its activity. [2] The Causality Behind QSAR

If we have experimental activity data for a series of quinoline analogs, we can build a QSAR model to:

- Predict Activity: Estimate the biological activity of new, unsynthesized derivatives of **4-Amino-5,7-dimethylquinoline**. [6]2. Guide Design: The model can reveal which structural features (descriptors) are most correlated with increased or decreased activity, providing a rational basis for chemical modifications. [16] The QSAR model development process is outlined below.

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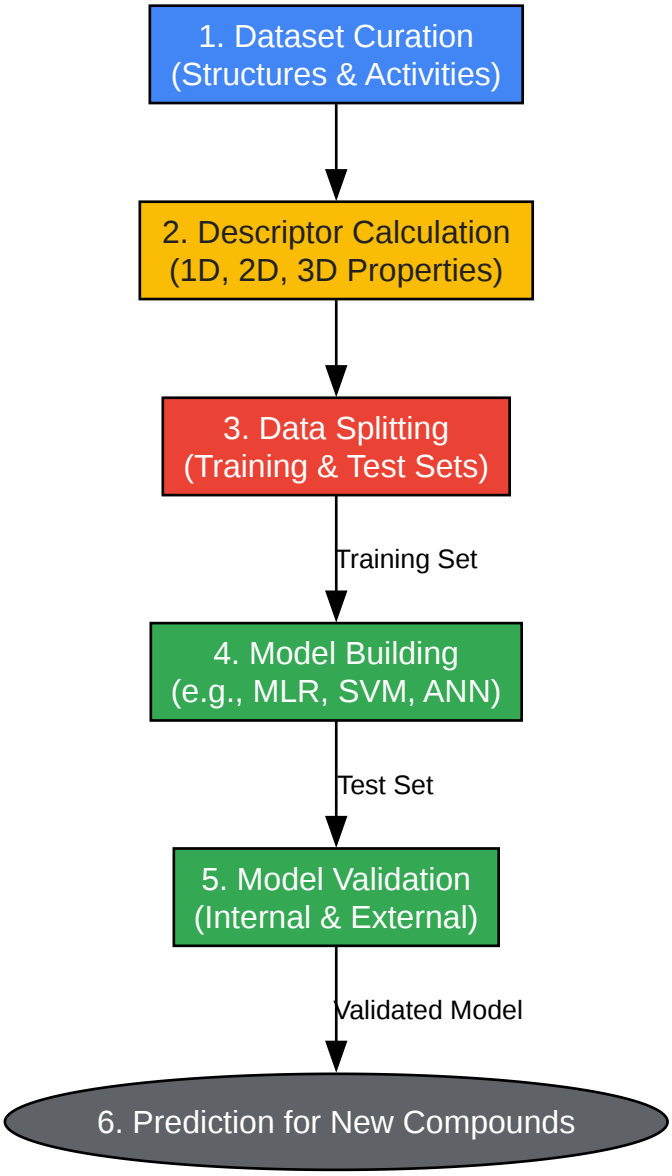

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Caption: Workflow for developing and validating a QSAR model.

ADMET Prediction

A potent compound is useless if it cannot reach its target or is toxic. ADMET models predict properties related to Absorption, Distribution, Metabolism, Excretion, and Toxicity. [17] [18]These in silico predictions are crucial for early-stage filtering of compounds with poor pharmacokinetic profiles, reducing late-stage failures. [18][19] Data Presentation: Predicted ADMET Properties

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Property	Predicted Value/Class	Interpretation
Caco-2 Permeability	High	Good potential for intestinal absorption. [19]
BBB Permeability	Low	Unlikely to cross the blood-brain barrier.
CYP2D6 Inhibition	Non-inhibitor	Low risk of drug-drug interactions via CYP2D6.
hERG Inhibition	Low Risk	Low risk of cardiotoxicity.
Ames Mutagenicity	Non-mutagenic	Low risk of being a carcinogen.

Conclusion

The in silico modeling of **4-Amino-5,7-dimethylquinoline** interactions is not a single experiment but an integrated, multi-faceted strategy. By logically progressing from rapid docking screens to rigorous molecular dynamics and predictive property modeling, we can build a comprehensive profile of a candidate molecule. This workflow provides a powerful, data-driven framework to validate therapeutic hypotheses, prioritize experimental resources, and ultimately accelerate the journey from a promising chemical scaffold to a novel therapeutic agent.

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